

# (R,S)-Boc-2-amino-tetradecanoic Acid: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: (R,S)-Boc-2-amino-tetradecanoic acid

Cat. No.: B154297

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CAS Number: 129850-62-0

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on **(R,S)-Boc-2-amino-tetradecanoic acid**. This document provides detailed information on its physicochemical properties, synthesis, analytical characterization, and applications, with a focus on its role in peptide synthesis and the biological significance of the broader class of N-acyl amino acids.

## Physicochemical Properties

**(R,S)-Boc-2-amino-tetradecanoic acid** is a synthetic amino acid derivative featuring a tert-butoxycarbonyl (Boc) protecting group on the alpha-amino group and a C14 fatty acid chain.[1]  
[2] This lipoamino acid is a versatile building block in synthetic chemistry, particularly in the fields of peptide science and drug discovery.

Property	Value	Reference
CAS Number	129850-62-0	[1][2]
Molecular Formula	C <sub>19</sub> H <sub>37</sub> NO <sub>4</sub>	[1][2]
Molecular Weight	343.51 g/mol	[1][2]
Appearance	White powder	[1][2]
Melting Point	56-63 °C	[1][2]
Purity	≥ 99% (HPLC)	[1][2]
Storage Conditions	0-8 °C	[1][2]

## Synthesis and Purification

The synthesis of **(R,S)-Boc-2-amino-tetradecanoic acid** involves the protection of the amino group of 2-aminotetradecanoic acid with a tert-butoxycarbonyl (Boc) group. A general and adaptable experimental protocol is provided below.

## Experimental Protocol: Synthesis of (R,S)-Boc-2-amino-tetradecanoic acid

Materials:

- (R,S)-2-aminotetradecanoic acid
- Di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O)
- Sodium hydroxide (NaOH)
- Dioxane
- Water (deionized)
- Ethyl acetate
- 5% aqueous citric acid solution

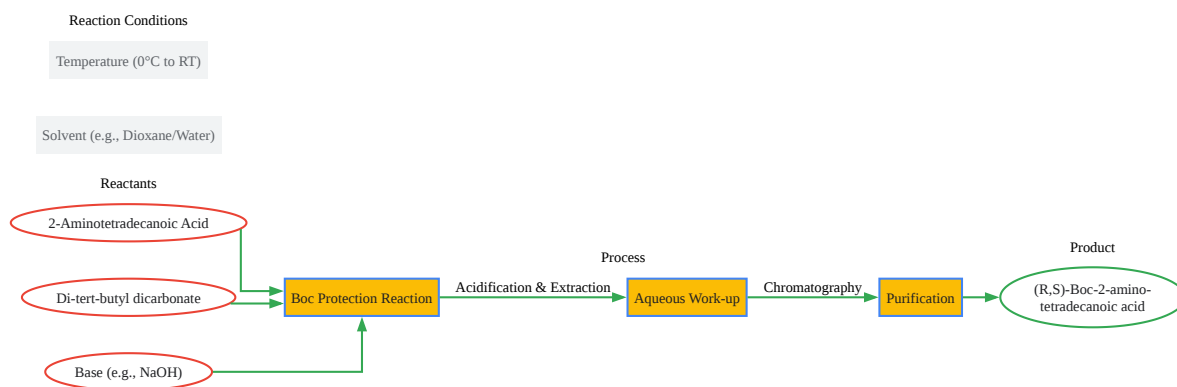
- Brine
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

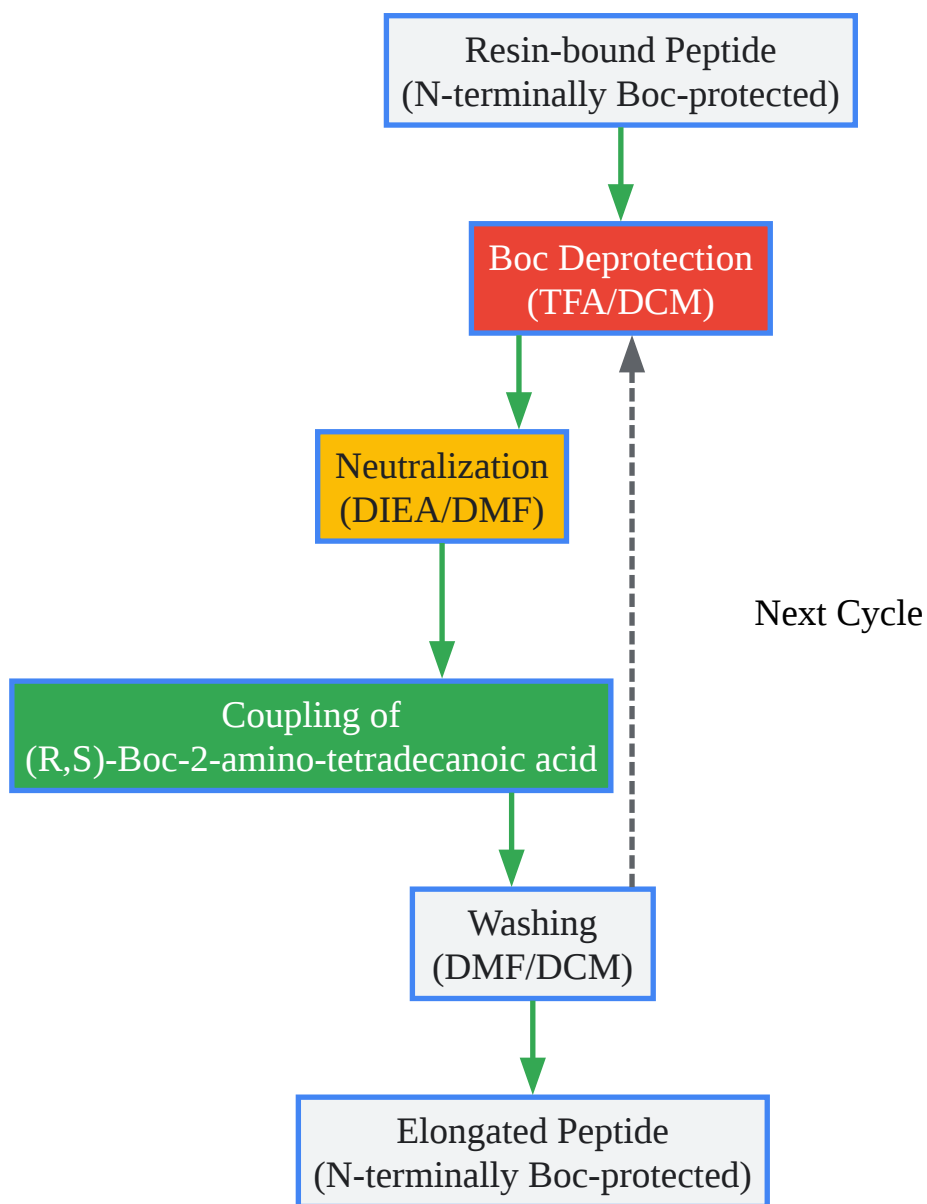
Procedure:

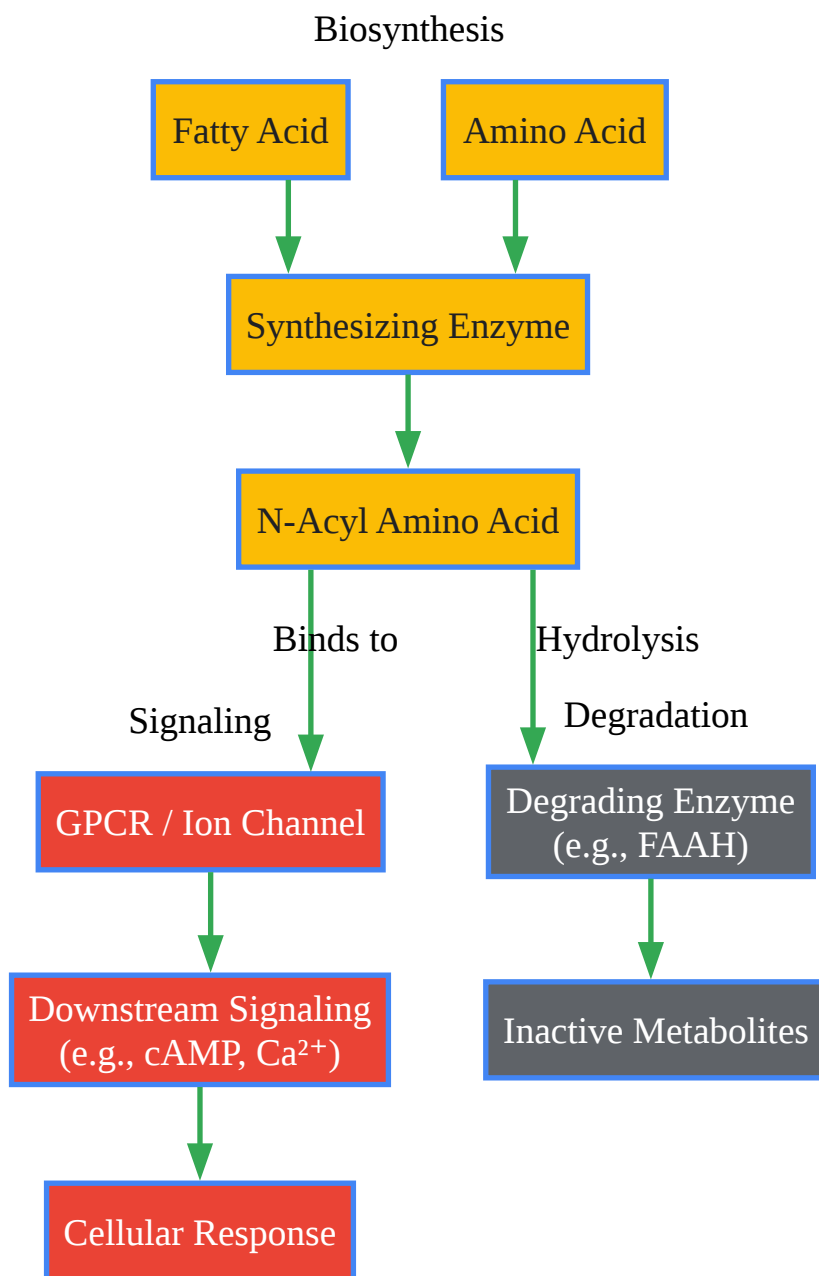
- Dissolution: In a round-bottom flask, dissolve (R,S)-2-aminotetradecanoic acid (1 equivalent) in a 1:1 mixture of dioxane and 1M aqueous sodium hydroxide solution.
- Boc Protection: Cool the solution to 0 °C in an ice bath. Add di-tert-butyl dicarbonate ((Boc) $_2$ O) (1.1 equivalents) portion-wise while stirring vigorously.
- Reaction: Allow the reaction mixture to warm to room temperature and stir overnight.
- Work-up:
  - Concentrate the reaction mixture under reduced pressure to remove the dioxane.
  - Wash the remaining aqueous solution with ethyl acetate (2x) to remove any unreacted (Boc) $_2$ O.
  - Acidify the aqueous layer to pH 3-4 with a 5% aqueous citric acid solution.
  - Extract the product with ethyl acetate (3x).
  - Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate.
- Purification:
  - Filter the solution and evaporate the solvent under reduced pressure to obtain the crude product.

- Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield pure **(R,S)-Boc-2-amino-tetradecanoic acid**.

Workflow for Boc Protection:







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## References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [(R,S)-Boc-2-amino-tetradecanoic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154297#r-s-boc-2-amino-tetradecanoic-acid-cas-number-129850-62-0]

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